

# Physical properties of 5-Methyl-3-heptanone oxime (boiling point, density)

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## Compound of Interest

Compound Name: 5-Methyl-3-heptanone oxime

Cat. No.: B11959529

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An In-depth Technical Guide to the Physical Properties of **5-Methyl-3-heptanone oxime**

## Introduction

**5-Methyl-3-heptanone oxime**, commercially often referred to as Stemone, is a key aroma chemical prized for its powerful, fresh, and natural green, leafy odor profile.<sup>[1][2]</sup> Identified by CAS Number 22457-23-4, this compound is a vital ingredient in modern perfumery, imparting unique nuances to fragrance compositions reminiscent of fig leaves, black currant, and tomato.<sup>[1]</sup> As with any high-value specialty chemical, a thorough understanding of its physical properties is paramount for professionals in research, formulation, and quality control. These parameters directly influence its behavior during manufacturing, its stability in various formulations, and its performance characteristics, such as volatility and scent diffusion.

This guide provides a detailed examination of two core physical properties of **5-Methyl-3-heptanone oxime**: its boiling point and density. It outlines the established values for these properties and presents detailed, field-proven experimental protocols for their accurate determination. The methodologies are explained from the perspective of an application scientist, focusing on the causality behind procedural choices to ensure data integrity and reproducibility.

## Section 1: Core Physical Properties of 5-Methyl-3-heptanone oxime

The physical characteristics of **5-Methyl-3-heptanone oxime** are critical for its handling, application, and quality assessment. The boiling point provides insight into its volatility, while the density is a fundamental specification for purity and formulation calculations.

Physical Property	Value	Conditions	Source(s)
Boiling Point	70 °C	@ 0.7 Torr	[3]
220.84 °C	@ 760 mm Hg (Estimated)	[1]	
Density	0.89 g/cm <sup>3</sup>	Not Specified	[3]
Specific Gravity	0.886 to 0.891	@ 25.00 °C	[1]

#### Expert Analysis:

The significant difference between the measured boiling point under vacuum (70 °C @ 0.7 Torr) and the estimated boiling point at atmospheric pressure (220.84 °C) is a critical observation.[1][3] Many complex organic molecules, including oximes, can be sensitive to high temperatures and may degrade or undergo rearrangement upon prolonged heating. The application of a vacuum drastically reduces the temperature required for boiling, making it the preferred method for the purification of such compounds. This ensures the chemical integrity of the oxime is preserved, which is essential for maintaining its desired fragrance profile. The density and specific gravity values are tightly clustered around 0.89 g/cm<sup>3</sup>, providing a reliable benchmark for quality control.[1][3] Any significant deviation from this value could indicate the presence of impurities, such as residual solvents from synthesis or unreacted starting materials.

## Section 2: Experimental Determination of Physical Properties

Accurate and reproducible measurement of physical properties is the cornerstone of chemical quality assurance. The following protocols represent robust, standard laboratory procedures for determining the boiling point and density of liquid samples like **5-Methyl-3-heptanone oxime**.

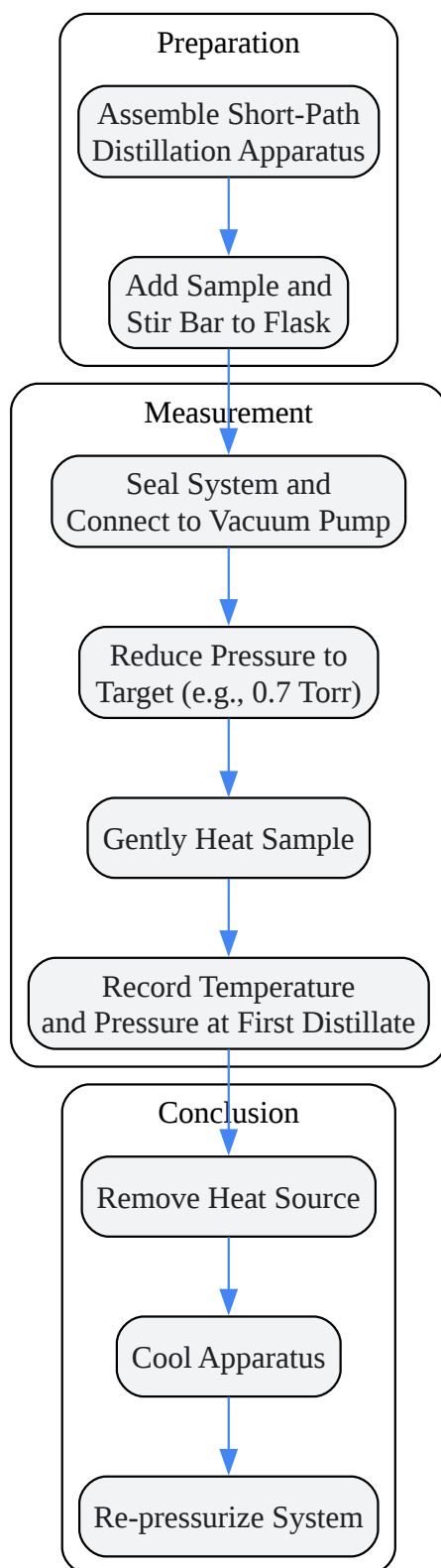
### Determination of Boiling Point via Vacuum Distillation

Causality Statement: To prevent thermal degradation and ensure an accurate boiling point measurement for a high-molecular-weight, functionalized molecule like **5-Methyl-3-heptanone oxime**, determination under reduced pressure is the scientifically sound approach. This method directly measures the temperature at which the compound's vapor pressure equals the controlled, lowered pressure of the system.

#### Experimental Protocol:

- **Apparatus Setup:** Assemble a short-path distillation apparatus. This includes a round-bottom flask, a distillation head with a port for a thermometer or temperature probe, a condenser, and a receiving flask. Ensure all glassware is dry and joints are properly sealed with vacuum grease.
- **Sample Preparation:** Place a small volume (e.g., 10-15 mL) of **5-Methyl-3-heptanone oxime** into the round-bottom flask along with a magnetic stir bar or boiling chips to ensure smooth boiling.
- **System Sealing:** Connect the apparatus to a vacuum pump via a cold trap. The cold trap is essential to protect the pump from corrosive vapors. A manometer must be included in the line to accurately measure the pressure within the system.
- **Pressure Reduction:** Turn on the magnetic stirrer and gradually reduce the pressure in the system to the target pressure (e.g., 0.7 Torr) using the vacuum pump and a bleed valve for fine control.
- **Heating:** Begin gently heating the distillation flask using a heating mantle. Increase the temperature slowly.
- **Observation and Recording:** Record the temperature at which the liquid begins to boil and a steady condensation of vapor is observed on the thermometer bulb. This temperature, along with the stable pressure reading from the manometer, constitutes the boiling point at that specific pressure. The first drop of distillate should appear in the receiving flask at this equilibrium point.
- **Conclusion:** Once the measurement is complete, remove the heat source first, then allow the system to cool before slowly and carefully re-introducing air to the apparatus to equalize the pressure.

## Experimental Workflow: Boiling Point Determination

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Caption: Workflow for Boiling Point Determination via Vacuum Distillation.

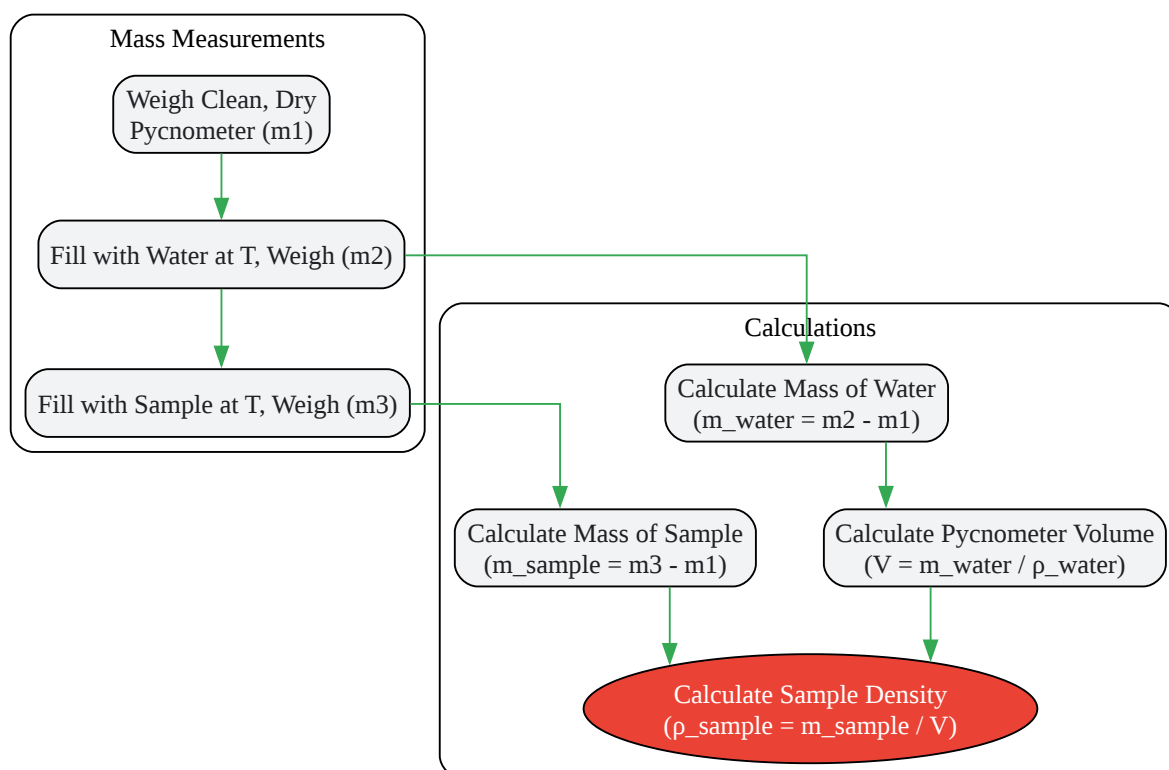
## Determination of Density using a Pycnometer

Causality Statement: The pycnometer method is a highly accurate technique for determining the density of liquids because it relies on precise mass measurements of a constant, calibrated volume.<sup>[4][5]</sup> This gravimetric approach minimizes the subjective errors associated with reading a meniscus in volumetric glassware, making it a trustworthy and self-validating system for establishing a critical quality control parameter.

### Experimental Protocol:

- **Pycnometer Preparation:** Thoroughly clean and dry a pycnometer of a suitable volume (e.g., 10 mL).
- **Mass of Empty Pycnometer:** Accurately weigh the empty, dry pycnometer on an analytical balance to at least four decimal places. Record this mass as ( $m_1$ ).
- **Mass of Pycnometer with Water:** Fill the pycnometer with deionized, degassed water of a known temperature (e.g., 25.0 °C). Ensure no air bubbles are trapped. Insert the stopper and wipe away any excess water from the exterior. Weigh the filled pycnometer and record the mass as ( $m_2$ ).
- **Mass of Pycnometer with Sample:** Empty and thoroughly dry the pycnometer again. Fill it with the **5-Methyl-3-heptanone oxime** sample, ensuring it is at the same temperature as the water was. Weigh the pycnometer filled with the sample and record the mass as ( $m_3$ ).
- **Calculation:**
  - Calculate the mass of the water: ( $m_{\text{water}} = m_2 - m_1$ )
  - Using the known density of water at the measurement temperature ( $\rho_{\text{water}}$ , e.g., 0.99704 g/mL at 25 °C), calculate the exact volume of the pycnometer: ( $V = m_{\text{water}} / \rho_{\text{water}}$ )
  - Calculate the mass of the sample: ( $m_{\text{sample}} = m_3 - m_1$ )
  - Calculate the density of the sample: ( $\rho_{\text{sample}} = m_{\text{sample}} / V$ )

## Experimental Workflow: Density Determination



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Caption: Workflow for Density Determination using a Pycnometer.

## Conclusion

The physical properties of **5-Methyl-3-heptanone oxime**, specifically its boiling point of 70 °C at 0.7 Torr and a density of approximately 0.89 g/cm<sup>3</sup>, are defining characteristics for its purification, identification, and application.[3] The methodologies presented provide a robust framework for the precise and reliable determination of these values. For drug development professionals and researchers, applying these rigorous experimental protocols is not merely

procedural; it is a fundamental aspect of ensuring material purity, consistency, and performance, thereby upholding the highest standards of scientific integrity.

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